

Application Notes and Protocols for Oraqix® in Scaling and Root Planing Studies

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These comprehensive application notes and protocols are designed for researchers, scientists, and drug development professionals investigating the use of **Oraqix**® (lidocaine and prilocaine periodontal gel) 2.5%/2.5% in scaling and root planing (SRP) studies.

Product Overview

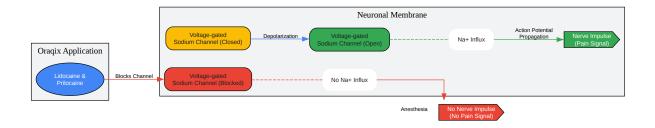
Oraqix® is a non-injectable, amide-type local anesthetic indicated for providing localized anesthesia in periodontal pockets during scaling and/or root planing procedures in adults.[1][2] [3] It is a microemulsion that exists as a low-viscosity fluid at room temperature and transforms into an elastic gel at body temperature upon application in the periodontal pocket.[1][4][5] This thermosetting property allows it to remain at the site of application, facilitating the release of its active ingredients, lidocaine and prilocaine.[3][4][6]

Composition: Each gram of **Oraqix**® contains 25 mg of lidocaine and 25 mg of prilocaine.[1] It is supplied in single-use dental cartridges containing 1.7g of the gel.[1][4]

Mechanism of Action

Lidocaine and prilocaine, the active components of **Oraqix**®, are amide-type local anesthetics. [1][4] Their primary mechanism of action involves the blockade of sodium ion channels on the neuronal membrane.[4][7] This action inhibits the ionic flux required for the initiation and conduction of nerve impulses, thereby producing a localized anesthetic effect.[7][8]





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Mechanism of Action of **Oraqix**®.

Pharmacokinetics and Pharmacodynamics

A summary of the key pharmacokinetic and pharmacodynamic parameters of **Oraqix**® is presented in the table below.

Parameter	Value	References
Onset of Anesthesia	Approximately 30 seconds	[1][9][10]
Duration of Anesthesia	Median of 20 minutes (range: 14-31 minutes)	[1][3][4][11][12]
Peak Plasma Concentration (Cmax) of Lidocaine	99-266 ng/mL	[13][14]
Peak Plasma Concentration (Cmax) of Prilocaine	46-118 ng/mL	[13][14]
Time to Peak Plasma Concentration (Tmax)	20-40 minutes after application	[13][14]

Clinical Efficacy in Scaling and Root Planing



Clinical studies have demonstrated the efficacy of **Oraqix**® in reducing pain during SRP procedures compared to placebo.

Study Outcome	Result	References
Pain Reduction (Visual Analog Scale - VAS)	Significantly lower pain scores compared to placebo. One study reported a reduction of VAS score to 13.3 units.	[1][15][16]
Pain Reduction (Verbal Rating Scale - VRS)	Significantly better pain reduction compared to no anesthetic or placebo.	[15][16]
Patient Satisfaction	High acceptance and satisfaction among patients and clinicians.	[15][16]

Detailed Experimental Protocol for Oraqix® Application in SRP Studies

This protocol outlines the standardized application of **Oraqix**® for clinical research in SRP.

Materials

- Oraqix® (lidocaine and prilocaine periodontal gel) 2.5%/2.5% cartridges
- Oraqix® Dispenser™
- Sterile blunt-tipped applicators (included with **Oraqix**® cartridges)
- · Cotton rolls or other isolation materials
- Periodontal probe
- · Scaling and root planing instruments
- Patient assessment tools (e.g., Visual Analog Scale, Verbal Rating Scale for pain)

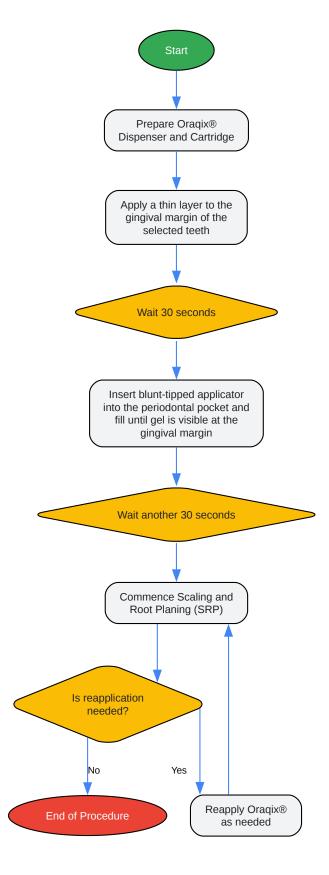


Patient Preparation

- Obtain informed consent from the study participant.
- Conduct a thorough periodontal examination to identify the quadrants and teeth requiring SRP.
- Record baseline pain perception using a standardized scale if applicable to the study design.
- Isolate the treatment area with cotton rolls to ensure a dry field.[17]

Oraqix® Preparation and Application Workflow





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Experimental Workflow for **Oraqix®** Application.



Step-by-Step Application Procedure:

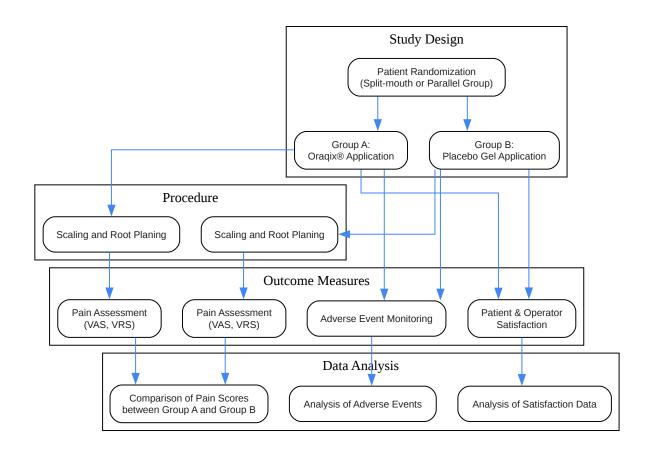
- Preparation: Ensure Oraqix® is in a liquid state. If it has gelled, it should be refrigerated until
 it returns to a liquid form.[3][11] Assemble the Oraqix® Dispenser™ with a new cartridge
 and a sterile blunt-tipped applicator.
- Initial Application: Apply a thin layer of Oraqix® to the gingival margin of the teeth to be treated.[1][11]
- First Waiting Period: Wait for 30 seconds.[1][3][11] This initial application provides superficial anesthesia to the gingiva.
- Subgingival Application: Gently insert the blunt-tipped applicator into the periodontal pocket.
 [1][11] Apply the gel into the pocket until it is completely filled and the gel becomes visible at the gingival margin.[1][3][11] On average, one cartridge is sufficient for one quadrant of the dentition.[1]
- Second Waiting Period: Wait for an additional 30 seconds before initiating the SRP procedure.[1][3][11] A longer waiting time does not appear to enhance the anesthetic effect.
 [1][4][11]
- Scaling and Root Planing: Proceed with the SRP procedure.
- Reapplication: If the anesthetic effect begins to diminish during the procedure, Oraqix® may
 be reapplied as needed.[11] The maximum recommended dose for a single treatment
 session is five cartridges (8.5g of gel).[1][3][11]

Data Collection

- Record the total amount of Oraqix® used per quadrant and per treatment session.
- Measure pain perception at predefined intervals during and after the SRP procedure using the selected pain scales.
- Note any adverse events, such as local reactions (e.g., pain, soreness, irritation, numbness, vesicles, ulcerations, edema, or redness).[1]
- Record patient and operator satisfaction with the anesthetic procedure.



Logical Framework for a Placebo-Controlled SRP Study Using Oraqix®



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Logical Relationship of a Placebo-Controlled SRP Study Protocol.

Safety Considerations

- Oraqix® is for periodontal pocket application only and must not be injected.[1][3]
- It is contraindicated in patients with a known hypersensitivity to amide-type local anesthetics or any other component of the product.[3]



- Cases of methemoglobinemia have been reported, particularly with high doses or in conjunction with other methemoglobin-inducing agents.[1][12]
- Use with caution in patients with severe hepatic disease, as the metabolism of lidocaine may be impaired.[1][3][18]

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